

# Proper Disposal and Handling of 2,5-Dibromotoluene

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## Compound of Interest

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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The proper management and disposal of **2,5-Dibromotoluene** are critical for ensuring laboratory safety and environmental protection. As a halogenated organic compound, it is classified as hazardous and requires specific handling and disposal protocols. Adherence to these procedures is essential for researchers, scientists, and drug development professionals to minimize risks and comply with regulatory standards.

## Immediate Safety and Handling Precautions

**2,5-Dibromotoluene** is considered hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, strict safety measures are required during handling.

- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment. This includes chemical-resistant gloves (e.g., Viton or double nitrile), chemical safety goggles or a face shield, and a fully buttoned lab coat.<sup>[3][4][5]</sup> A respirator with a suitable filter (e.g., type ABEK EN14387) should be used if ventilation is inadequate or for spill cleanup.<sup>[3]</sup>
- **Engineering Controls:** Handle **2,5-Dibromotoluene** in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> Eyewash stations and safety showers must be readily accessible.<sup>[1]</sup>
- **Handling:** Avoid contact with skin, eyes, and clothing.<sup>[1][4]</sup> Prevent inhalation of vapors or mists.<sup>[1]</sup> Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.<sup>[1]</sup>

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.[\[1\]](#)[\[4\]](#)

## Physicochemical and Hazard Data

The following table summarizes key quantitative data for **2,5-Dibromotoluene**, providing essential information for safe handling and risk assessment.

Property	Value
Physical State	Liquid <a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Colorless to yellowish liquid <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	249.93 g/mol <a href="#">[2]</a>
Melting Point	5-6 °C <a href="#">[3]</a>
Boiling Point	135-136 °C at 35 mmHg <a href="#">[3]</a>
Density	1.815 g/mL at 25 °C <a href="#">[3]</a>
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[3]</a>
GHS Hazard Class	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hazard Statements (H)	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation <a href="#">[2]</a> <a href="#">[3]</a>
Precautionary Codes (P)	P261, P264, P280, P302+P352, P305+P351+P338, P304+P340, P312 <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocol: Small-Scale Spill Cleanup

This protocol outlines the procedure for managing a small-scale laboratory spill of **2,5-Dibromotoluene** (less than 100 mL) that can be cleaned up in approximately 10 minutes by

trained personnel.[5]

#### I. Immediate Response (First 30 Seconds)

- Alert personnel in the immediate vicinity of the spill.
- If the material has splashed on skin or eyes, flush immediately with copious amounts of water for at least 15 minutes using a safety shower or eyewash station and seek medical attention.[4]
- Evacuate non-essential personnel from the area.

#### II. Spill Containment and Cleanup

- Ensure Proper PPE: Don appropriate PPE, including double nitrile or Viton gloves, chemical splash goggles, a lab coat, and a respirator if ventilation is insufficient.[5]
- Ventilation: Ensure the area is well-ventilated. If the spill is not in a fume hood, increase ventilation by opening sashes or turning on local exhaust.
- Containment: Confine the spill by absorbing it with an inert, non-combustible material such as dry sand, earth, or vermiculite.[4][5] Do not use combustible materials like paper towels without a primary absorbent.
- Collection: Carefully scoop the absorbent material into a designated, compatible chemical waste container.[4] This should be a sealable, clearly labeled container specifically for halogenated organic waste.
- Decontamination: Clean the spill area with a suitable solvent (e.g., ethanol or acetone), followed by soap and water. Place all cleaning materials (e.g., contaminated wipes) into the same hazardous waste container.
- Waste Disposal: Seal the waste container tightly. Label it clearly as "Hazardous Waste: **2,5-Dibromotoluene**" with the date and other required information. Store it in a designated satellite accumulation area for pickup by environmental health and safety personnel.[8]

## Proper Disposal Procedures

Disposal of **2,5-Dibromotoluene** and materials contaminated with it must be handled as hazardous waste. As a brominated organic compound, it falls under the category of halogenated organic waste.<sup>[9]</sup> Never dispose of **2,5-Dibromotoluene** down the drain or with general refuse.<sup>[1][5][10]</sup>

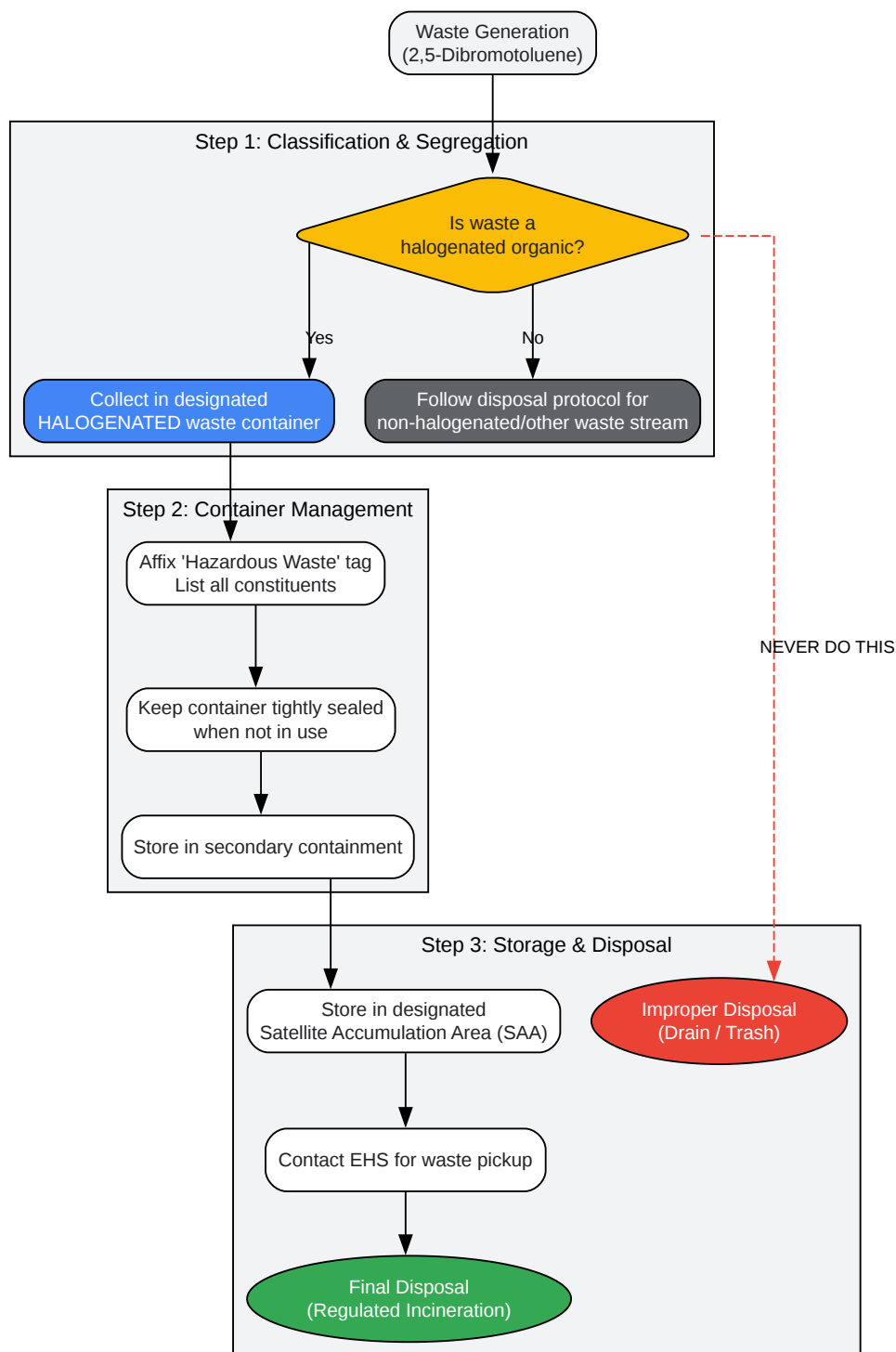
#### Step-by-Step Disposal Plan:

- **Waste Classification:** Identify the waste as "halogenated organic waste." Chemical waste generators are responsible for accurately classifying their waste according to local, regional, and national regulations.<sup>[1][11]</sup>
- **Segregation:** It is crucial to keep halogenated organic waste separate from other waste streams, particularly non-halogenated solvents.<sup>[8][10]</sup> Co-mingling increases disposal costs and complexity.<sup>[8][10]</sup> Do not mix with acids, bases, or reactive chemicals.<sup>[9][10]</sup>
- **Containerization:**
  - Collect liquid **2,5-Dibromotoluene** waste in a designated, leak-proof, and chemically compatible container, such as a polyethylene carboy.<sup>[5][9]</sup>
  - The use of metal safety cans is not recommended as halogenated solvents can degrade and produce acids that corrode metal.<sup>[5]</sup>
  - Solid waste contaminated with **2,5-Dibromotoluene** (e.g., gloves, absorbent materials) should be placed in a separate, clearly labeled, and sealed container.
- **Labeling:**
  - As soon as waste is added, affix a "Hazardous Waste" tag to the container.<sup>[8][10]</sup>
  - The label must clearly state the contents ("**2,5-Dibromotoluene**" and any other components), the approximate volume or mass, and the associated hazards.<sup>[9]</sup>
- **Accumulation and Storage:**
  - Keep waste containers tightly closed except when adding waste.<sup>[8][12]</sup>

- Store the containers in a designated and properly segregated satellite accumulation area within the laboratory.[8] This area should be in a well-ventilated location, away from ignition sources, and within secondary containment.[5]
- Final Disposal:
  - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.
  - The standard disposal method for halogenated organic waste is high-temperature incineration at a regulated hazardous waste facility.[9]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,5-Dibromotoluene** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **2,5-Dibromotoluene** waste.

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